

Essential Safety and Logistical Information for Handling D-64131

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Compound of Interest

Compound Name: D-64131

Cat. No.: B1669715

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **D-64131**, a potent tubulin polymerization inhibitor. Adherence to these guidelines is essential to ensure personal safety and mitigate environmental contamination.

Compound Information and Hazards

D-64131 is a yellow crystalline solid used in cancer research for its antimitotic activity. It functions by inhibiting tubulin polymerization, a critical process for cell division. As a cytotoxic compound, **D-64131** presents several health hazards upon exposure.

Table 1: Physical and Chemical Properties of **D-64131**

Property	Value
Appearance	Yellow crystalline solid
Solubility	Soluble in DMSO
Storage Temperature	-20°C

Table 2: GHS Hazard Classifications for **D-64131**

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Personal Protective Equipment (PPE)

Due to the hazardous nature of **D-64131**, stringent PPE protocols must be followed at all times.

Table 3: Recommended Personal Protective Equipment for Handling **D-64131**

Protection Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves (double gloving recommended)	To prevent skin contact and absorption.
Eye Protection	Chemical safety goggles or a face shield	To protect against splashes and airborne particles.
Body Protection	A fully buttoned lab coat with elastic cuffs	To prevent contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator	Required when handling the powder form or when there is a risk of aerosolization.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **D-64131** and ensuring a safe laboratory environment.

Storage

- Store **D-64131** in its original, tightly sealed container in a freezer at -20°C.

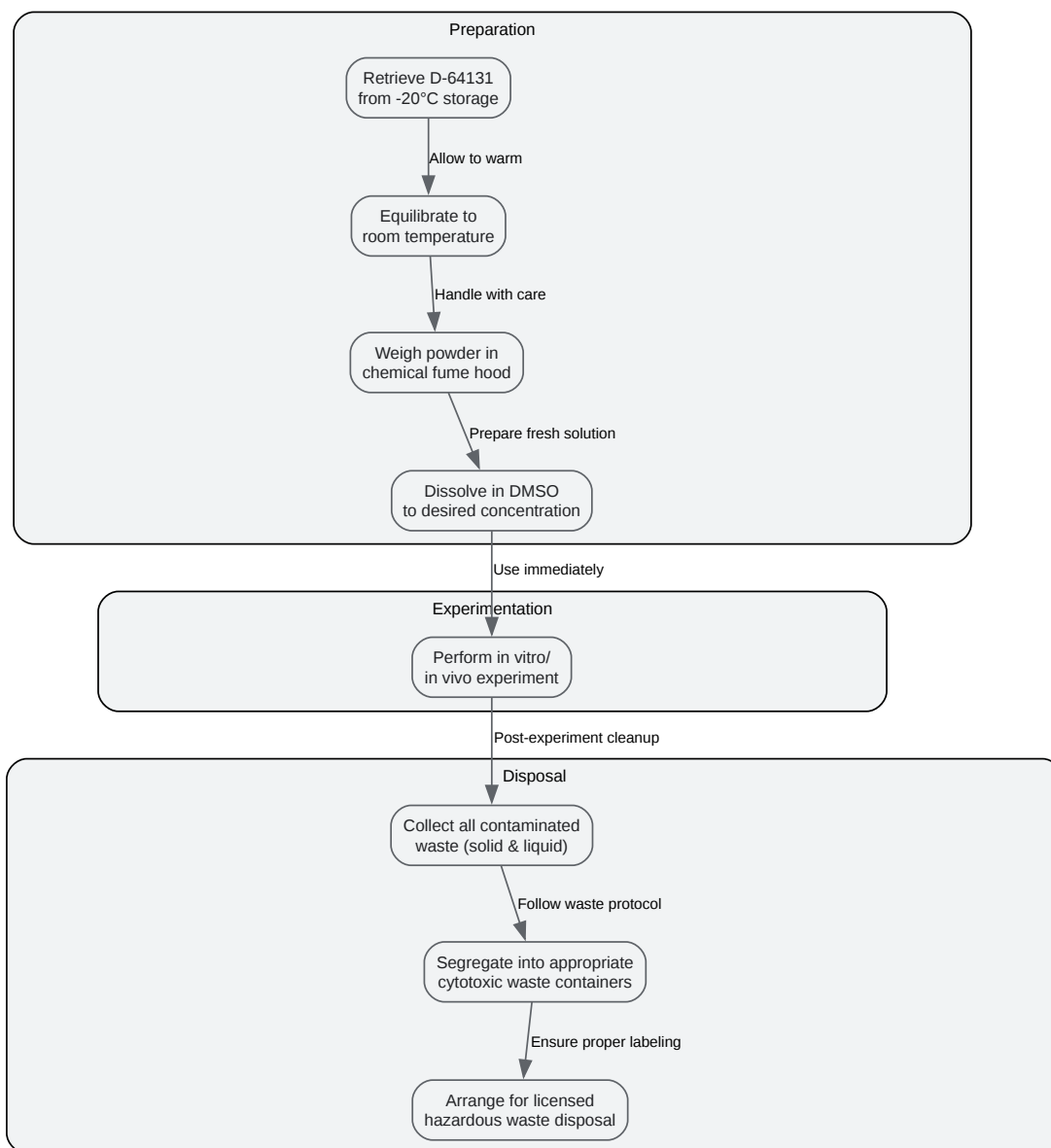
- The storage area should be clearly labeled with the compound's name and hazard symbols.

Preparation of Solutions

- All handling of the powdered form of **D-64131** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Solutions of **D-64131** are unstable and should be prepared fresh for each experiment.
- When dissolving in DMSO, use appropriate precautions for handling this solvent, as it can facilitate the absorption of other chemicals through the skin.

Experimental Workflow

The following diagram outlines the general workflow for handling **D-64131** in a laboratory setting.



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Handling Workflow for **D-64131**

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Table 4: Emergency Response Plan

Incident	Procedure
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For a large spill, contact your institution's environmental health and safety department immediately.

Disposal Plan

As a cytotoxic compound, **D-64131** and all materials contaminated with it must be disposed of as hazardous waste.

- **Waste Segregation:** All waste contaminated with **D-64131**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, must be segregated from general laboratory waste.
- **Waste Containers:** Use clearly labeled, leak-proof containers designated for cytotoxic waste.

- **Disposal Method:** Disposal should be carried out through a licensed hazardous waste disposal company. Do not dispose of **D-64131** down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling the potent tubulin inhibitor **D-64131** and ensure a safe and compliant laboratory environment.

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